

Discovery and history of Antimony-123

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Compound of Interest

Compound Name: Antimony-123

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An In-Depth Technical Guide to **Antimony-123**: Discovery, Properties, and Experimental Analysis

This technical guide provides a comprehensive overview of the stable isotope **Antimony-123** (^{123}Sb), intended for researchers, scientists, and professionals in drug development. The document covers the historical discovery of antimony and its isotopes, detailed physical and nuclear properties of **Antimony-123**, and the experimental protocols used for its characterization.

Discovery and History

Antimony (symbol Sb, from the Latin stibium) has been known since ancient times. Its sulfide mineral, stibnite (Sb_2S_3), was used as a cosmetic (kohl) in ancient Egypt as early as 3100 BC. [1][2][3][4] While the element and its compounds have a long history, the concept of isotopes and the identification of specific isotopic forms are much more recent scientific achievements.

The discovery of isotopes began with the work of Frederick Soddy in 1913. However, the specific identification of **Antimony-123** as a stable isotope of antimony occurred in 1922.[5] This discovery was a result of the development of mass spectrography by Francis W. Aston, which allowed for the separation of elements into their constituent isotopes based on their mass-to-charge ratio.

Antimony is a pnictogen, belonging to group 15 of the periodic table, and exhibits properties of both a metal and a non-metal (a metalloid).[1] It exists in several allotropic forms, with the stable metallic form being a silvery, lustrous gray solid.[1][3] Naturally occurring antimony is composed of two stable isotopes: ^{121}Sb and ^{123}Sb . [6][7][8]

Physical and Nuclear Properties of Antimony-123

Antimony-123 is one of the two stable isotopes of antimony. Its properties have been determined through various analytical techniques, including mass spectrometry and nuclear magnetic resonance spectroscopy. The key quantitative data for ^{123}Sb are summarized in the table below.

Property	Value
Natural Abundance (atom %)	42.79% [1] [6] [9] [10] [11]
Atomic Mass (Da)	122.904216 [5] [12]
Nuclear Spin (I)	7/2+ [5] [8] [9]
Magnetic Dipole Moment ($\mu/\mu\text{N}$)	+2.5498 [13]
Electric Quadrupole Moment (barn)	-0.692 [5]
Binding Energy per Nucleon (MeV)	8.47235887 [5]
Mass Excess (MeV)	-89.22781 [5]

Experimental Methodologies

The precise characterization of **Antimony-123** and its relative abundance requires sophisticated analytical techniques. The following sections detail the primary experimental protocols used in modern research.

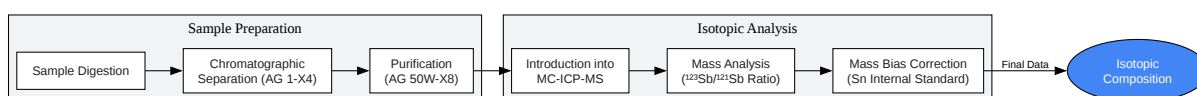
Isotopic Analysis via MC-ICP-MS

Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) is the state-of-the-art method for high-precision measurement of antimony isotope ratios.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Protocol:

- **Sample Digestion:** Geological or biological samples are first digested using strong acids to bring the antimony into an aqueous solution.

- **Chromatographic Separation:** A crucial step is the separation of antimony from the sample matrix to avoid isobaric and polyatomic interferences (e.g., from Tin (Sn) and Tellurium (Te)). [16][17] This is typically achieved using a two-step ion-exchange chromatography process. [16]
 - **Step 1 (Pre-concentration):** The sample solution is passed through a column containing a resin like AG 1-X4. [16]
 - **Step 2 (Purification):** The eluent containing antimony is then passed through a second column with a different resin, such as AG 50W-X8, for final purification. [15][16]
- **Sample Introduction:** The purified antimony solution is introduced into the ICP-MS instrument.
- **Mass Analysis:** The MC-ICP-MS simultaneously measures the ion beams of ^{121}Sb and ^{123}Sb , allowing for a precise determination of the $^{123}\text{Sb}/^{121}\text{Sb}$ ratio.
- **Mass Bias Correction:** Instrumental mass bias is corrected using a standard-sample bracketing technique, often combined with an internal standard (a process known as internal normalization) using an element with known isotopic composition, such as Tin (Sn). [14][17]



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Workflow for Antimony Isotope Analysis using MC-ICP-MS.

Nuclear Magnetic Resonance (NMR) Spectroscopy

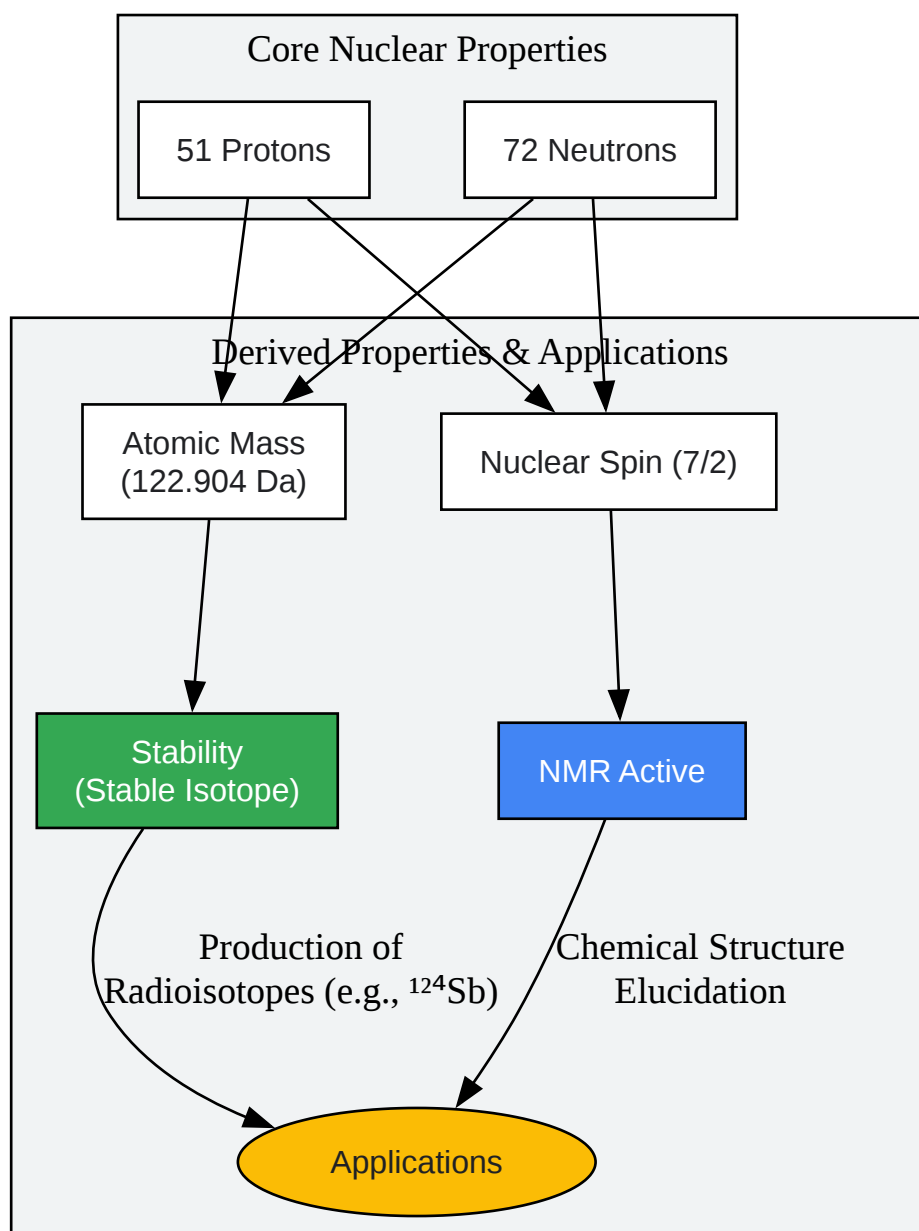
Both stable antimony isotopes, ^{121}Sb and ^{123}Sb , are NMR-active, although their quadrupolar nature can lead to broad signals. ^{123}Sb NMR provides valuable information about the chemical environment, coordination, and oxidation state of antimony in various compounds. [18][19]

Protocol:

- **Sample Preparation:** The antimony-containing compound is dissolved in a suitable deuterated solvent. For solid-state NMR, the sample is packed into a rotor.
- **Standard Reference:** A saturated sample of hexachloroantimonate(V) potassium (KSbCl_6) in acetonitrile (CH_3CN) is commonly used as an external reference standard for chemical shifts.[\[18\]](#)
- **Data Acquisition:** The NMR spectrum is acquired on a spectrometer equipped with a broadband probe. Due to the properties of the ^{123}Sb nucleus (spin 7/2), specific pulse sequences may be required to obtain high-quality spectra.
- **Data Processing:** The resulting Free Induction Decay (FID) is Fourier transformed to produce the NMR spectrum. The chemical shifts (δ) are reported in parts per million (ppm) relative to the reference standard.

Key Relationships and Applications

The nuclear properties of **Antimony-123** are intrinsically linked and determine its behavior and utility in various scientific applications.



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Logical Relationships of **Antimony-123** Properties.

Due to its stability, **Antimony-123** has several important applications:

- **Production of Radioisotopes:** ^{123}Sb is used as a target material for the production of the radioisotope Antimony-124 (^{124}Sb) through neutron capture.[20] ^{124}Sb is used as a source of neutrons and in industrial tracers.[8][20] It can also be used in the production pathway for the medical radioisotope Iodine-123 (^{123}I).[21]

- Geochemical and Environmental Tracing: The precise measurement of the $^{123}\text{Sb}/^{121}\text{Sb}$ isotopic ratio is a powerful tool for tracing the sources and biogeochemical pathways of antimony contamination in the environment, for instance, from mining activities.[22][23]
- Fundamental Research: As a stable isotope, it serves as a reference point in nuclear physics research and for the characterization of synthetic radioactive antimony isotopes.[6]

Conclusion

Antimony-123, a stable isotope constituting a significant fraction of natural antimony, has been known to science since 1922. Its distinct nuclear and physical properties are well-characterized through advanced analytical techniques like MC-ICP-MS and NMR spectroscopy. These experimental methods provide the foundation for its use in critical applications, from the production of medical and industrial radioisotopes to tracing environmental contamination. A thorough understanding of **Antimony-123** is therefore essential for researchers in nuclear chemistry, environmental science, and materials science.

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